

# Diethylene glycol dibenzoate chemical properties and structure

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## Compound of Interest

Compound Name: Diethylene glycol dibenzoate

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## Diethylene Glycol Dibenzoate: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Abstract

**Diethylene glycol dibenzoate** (DEGDB) is a high-solvating plasticizer belonging to the benzoate ester class of organic compounds.[1] Primarily utilized to enhance the flexibility and durability of various polymers, DEGDB is characterized by its low volatility, good thermal stability, and excellent compatibility with a wide range of resins.[1] This technical guide provides an in-depth overview of the chemical and physical properties of **diethylene glycol dibenzoate**, its molecular structure, and standardized methodologies for its characterization.

### Chemical Identity and Structure

**Diethylene glycol dibenzoate** is the diester of diethylene glycol and benzoic acid.[1]

- IUPAC Name: 2-[2-(benzoyloxy)ethoxy]ethyl benzoate[2]
- CAS Number: 120-55-8[1][2]
- Molecular Formula:  $C_{18}H_{18}O_5$ [2]

- Molecular Weight: 314.33 g/mol [1]
- Synonyms: Oxybis(ethane-2,1-diyl) dibenzoate, Diglycol dibenzoate, Benzo Flex 2-45, Ethanol, 2,2'-oxybis-, dibenzoate.[1][2][3]

## Molecular Structure

The structure of **diethylene glycol dibenzoate** consists of a central diethylene glycol ether linkage with two benzoate groups esterified at either end.[1]

### 2D Structure of Diethylene Glycol Dibenzoate

## Physicochemical Properties

**Diethylene glycol dibenzoate** is a colorless to light yellow, viscous oily liquid with a slight odor.[1] It is characterized by its high boiling point and low volatility.[1]

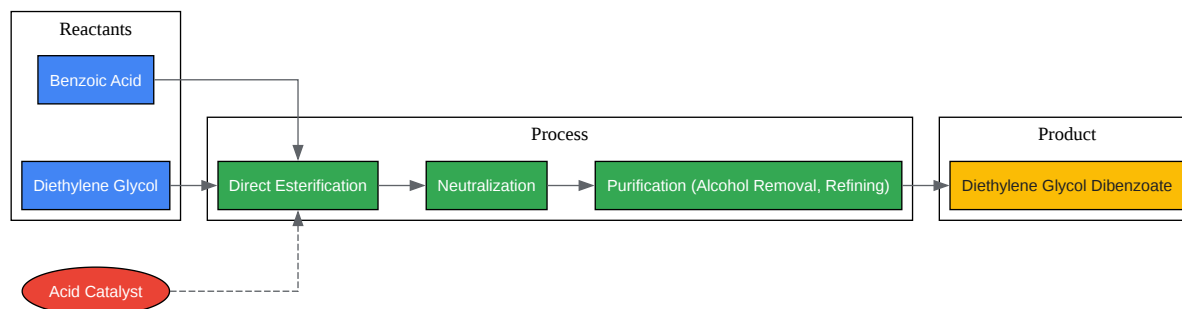
Table 1: Quantitative Physicochemical Data for **Diethylene Glycol Dibenzoate**

Property	Value	Units	Reference(s)
Molecular Weight	314.33	g/mol	[1]
Melting Point	24	°C	[3][4]
Boiling Point	235 - 237	°C at 7 mmHg	[2][3][4]
Density	1.175	g/mL at 25 °C	[2][3][4]
Refractive Index	1.544	n <sub>20</sub> /D	[2][3][4]
Flash Point	>230	°F	[3][5]
Viscosity	75	cP at 20 °C	
Water Solubility	Slightly soluble	-	[1]
Solubility in Organic Solvents	Soluble in general organic solvents	-	[1]
Assay (Benzoic Esters)	≥ 99.0	%	[2][6]
Acidity (as Benzoic Acid)	≤ 0.1	%	[2][6]

## Synthesis

The primary method for the industrial synthesis of **diethylene glycol dibenzoate** is the direct esterification of diethylene glycol with benzoic acid.[1] This reaction is typically catalyzed by an acid and involves the removal of water to drive the equilibrium towards the product.[1]

## Synthesis Workflow



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#### General Synthesis Workflow for **Diethylene Glycol Dibenzoate**

## Experimental Protocols for Physicochemical Characterization

The following table outlines standardized methodologies for determining the key physicochemical properties of **diethylene glycol dibenzoate**. These protocols are based on widely accepted standards, primarily from ASTM International.

Table 2: Standard Experimental Protocols for Characterization

Property	Standard Method	Brief Description of Methodology
Melting Point	ASTM E324	This method involves heating a sample in a capillary tube at a controlled rate and observing the temperatures at which melting begins and is complete. <a href="#">[1]</a> <a href="#">[7]</a>
Boiling Point	ASTM D1078	A sample is distilled under controlled conditions, and the temperature of the vapor is recorded as the boiling point. For reduced pressure measurements, adjustments are made to the apparatus and calculations.
Density	ASTM D4052	The density of a liquid sample is determined using a digital density meter, which measures the oscillation period of a U-shaped tube filled with the sample. <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[8]</a> <a href="#">[9]</a>
Viscosity	ASTM D445	The kinematic viscosity is measured by determining the time it takes for a fixed volume of liquid to flow under gravity through a calibrated glass capillary viscometer. <a href="#">[10]</a> Dynamic viscosity can be calculated if the density is known.
Refractive Index	ASTM D1218	The refractive index of a liquid is measured using a refractometer, which determines the extent to which

light is bent as it passes through the sample.[\[11\]](#)[\[12\]](#)

Solubility

General Laboratory Procedure

A qualitative assessment involves adding a small amount of the solute to a given solvent at a specific temperature and observing its dissolution. For quantitative analysis, a saturated solution is prepared, and the concentration of the dissolved solute is determined using an appropriate analytical technique.[\[13\]](#)[\[14\]](#)[\[15\]](#)

## Applications in Research and Development

The primary application of **diethylene glycol dibenzoate** is as a plasticizer.[\[1\]](#) Its properties make it a suitable replacement for some phthalate-based plasticizers. In a research and development context, it is utilized in:

- Polymer Science: To modify the physical properties of polymers such as polyvinyl chloride (PVC) and polyvinyl acetate (PVA), enhancing flexibility and durability.[\[1\]](#)
- Adhesive and Sealant Formulation: To improve the flexibility and adhesion properties of various adhesive and sealant products.[\[1\]](#)
- Coatings and Inks: As a plasticizer and coalescing agent in the formulation of paints and printing inks.

## Safety and Handling

**Diethylene glycol dibenzoate** is considered to have low toxicity. However, as with any chemical, it should be handled with appropriate personal protective equipment (PPE), including safety glasses and gloves, in a well-ventilated area. For detailed safety information, refer to the manufacturer's Safety Data Sheet (SDS).

## Conclusion

**Diethylene glycol dibenzoate** is a well-characterized compound with a range of industrial and research applications, primarily as a high-performance plasticizer. Its defined chemical and physical properties, along with established methods for its synthesis and characterization, provide a solid foundation for its use in scientific research and product development.

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